

An In-depth Technical Guide to NSC632839: A Nonselective Isopeptidase Inhibitor

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Compound of Interest

Compound Name: NSC632839

Cat. No.: B1662893

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Abstract

NSC632839 is a small molecule inhibitor that has garnered significant interest within the scientific community for its role as a nonselective isopeptidase inhibitor. By targeting key deubiquitinating enzymes (DUBs) and deSUMOylases, **NSC632839** modulates critical cellular processes, including apoptosis and protein degradation pathways. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **NSC632839**. Detailed experimental protocols for its synthesis and use in key biological assays are presented, alongside visualizations of the signaling pathways it influences. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, particularly in the fields of oncology and cell biology.

Chemical Structure and Physicochemical Properties

NSC632839, also known as Ubiquitin Isopeptidase Inhibitor II or F6, is chemically identified as 3,5-bis[(4-methylphenyl)methylene]-4-piperidone, hydrochloride.^{[1][2]} Its structure is characterized by a central piperidone ring with two substituted benzylidene moieties.

Table 1: Chemical and Physicochemical Properties of **NSC632839**

| Property | Value | Reference(s) |
|---------------------|--|--------------|
| IUPAC Name | 3,5-bis[(4-methylphenyl)methylidene]piperidin-4-one;hydrochloride | [3] |
| Synonyms | NSC-632839, F6, Ubiquitin Isopeptidase Inhibitor II | [2][4] |
| CAS Number | 157654-67-6 | [5][6] |
| Molecular Formula | C ₂₁ H ₂₂ ClNO | [1][6] |
| Molecular Weight | 339.86 g/mol | [4][5][6] |
| SMILES | <chem>CC1=CC=C(C=C1)C=C2CNC(C=CC3=CC=C(C=C3)C)C2=O.Cl</chem> | [5][6] |
| Appearance | Light yellow to yellow solid | [6] |
| Purity | ≥98% (HPLC) | [1][2] |
| Solubility | DMSO: ~7 mg/mL (20.59 mM) (fresh DMSO recommended) | [5] |
| DMF: 10 mg/mL | [2] | |
| Ethanol: 0.25 mg/mL | [2] | |
| Water: Insoluble | [5] | |
| Storage | Powder: -20°C for up to 3 years. In solvent: -80°C for up to 1 year. | [4] |

Biological Activity and Mechanism of Action

NSC632839 is a nonselective isopeptidase inhibitor, targeting both ubiquitin-specific proteases (USPs) and SUMO-specific proteases (SENPs).^{[5][6]} Its primary mechanism of action involves the inhibition of these enzymes, leading to the accumulation of polyubiquitinated and poly-SUMOylated proteins, which can trigger downstream cellular events such as apoptosis.

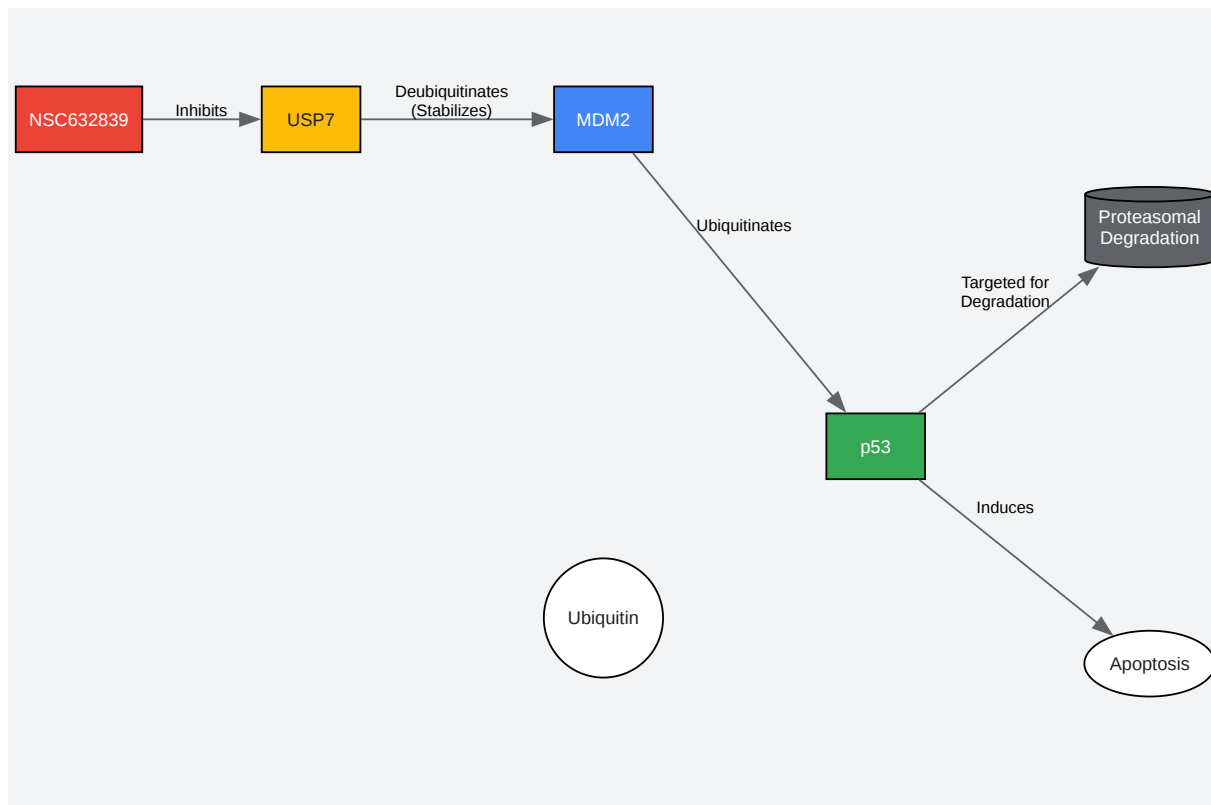
Table 2: Inhibitory Activity of **NSC632839** against Isopeptidases

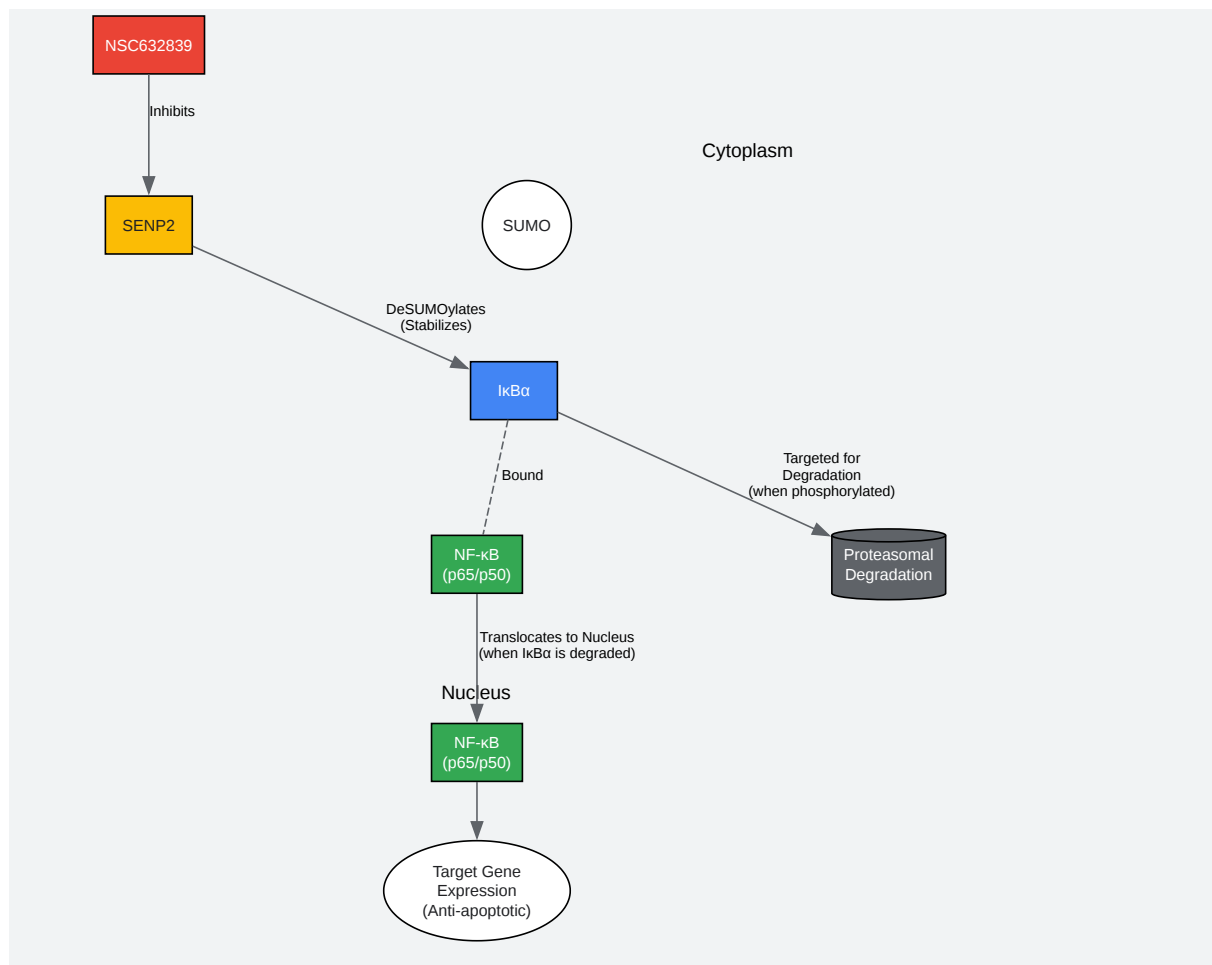
| Target Enzyme | EC ₅₀ / IC ₅₀ | Assay Type | Reference(s) |
|--|---|--------------------------|--------------|
| USP2 | 45 ± 4 μM (EC ₅₀) | Cell-free assay | [4][5][6] |
| USP7 | 37 ± 1 μM (EC ₅₀) | Cell-free assay | [4][5][6] |
| SENP2 | 9.8 ± 1.8 μM (EC ₅₀) | Cell-free assay | [4][5][6] |
| E1A and E1A/C9DN cells (Apoptosis Induction) | 15.65 μM and 16.23 μM (IC ₅₀) | Cell-based assay | [5] |
| PC3 Prostate Cancer Cells | 1.9 μM (IC ₅₀) | Cell proliferation assay | [7][8] |
| LNCaP Prostate Cancer Cells | 3.1 μM (IC ₅₀) | Cell proliferation assay | [7][8] |

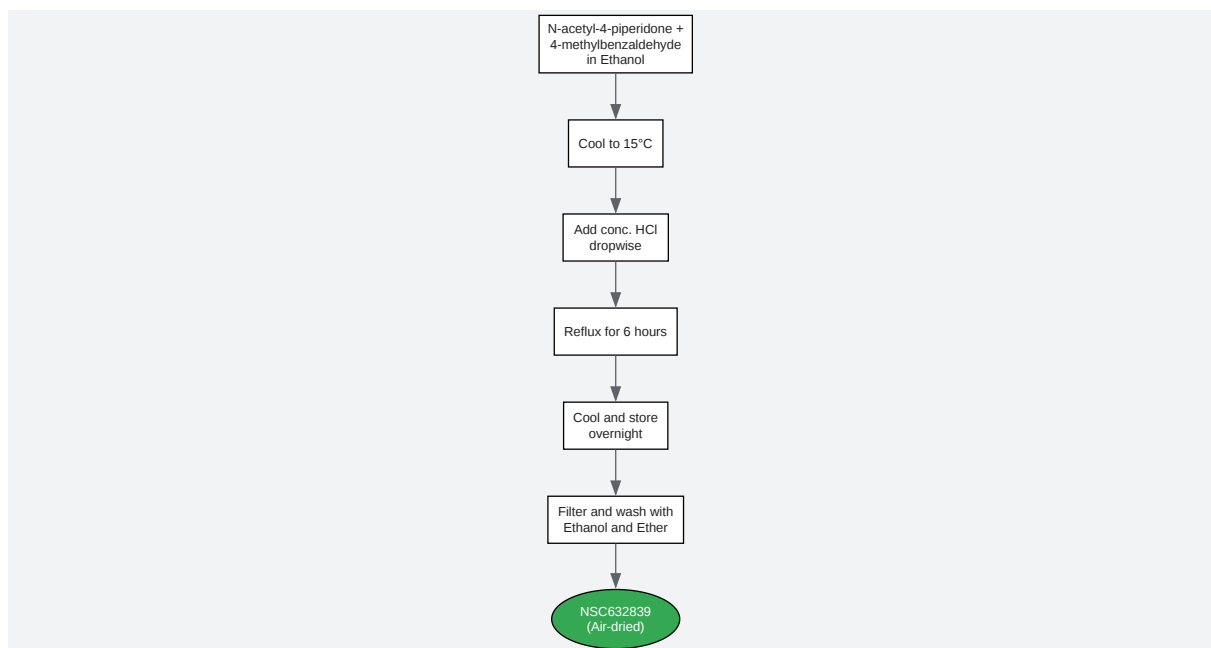
The inhibitory action of **NSC632839** is selective for isopeptidases, as it does not inhibit the reporter enzyme PLA₂ over a wide concentration range (1.2–150 μM).[5][6] In cellular contexts, treatment with **NSC632839** leads to the accumulation of polyubiquitinated proteins, an increase in the levels of pro-apoptotic proteins like Noxa and Mcl-1, and mitochondrial fragmentation.[5]

Signaling Pathways Modulated by NSC632839

By inhibiting USP7 and SENP2, **NSC632839** can influence several critical signaling pathways involved in cell survival, apoptosis, and stress response.







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